

The Conceptual Framework for Synthesis

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Compound Focus: N-Nonanoylglycine-d2

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N-Nonanoylglycine-d2 belongs to a class of molecules known as N-acyl glycines. The core synthesis involves conjugating a fatty acid (in this case, deuterated nonanoic acid) with the amino acid glycine [1].

The table below summarizes the key information and a proposed synthesis strategy derived from the search results.

Aspect	Details and Proposed Approach
Compound Identity	N-acyl glycine; deuterated analog of N-Nonanoylglycine (2,2-d2) [2].
Biological Context	Endogenous N-acyl glycines (e.g., N-palmitoyl glycine, N-arachidonoyl glycine) are bioactive lipids that modulate pain and inflammation [1].
Proposed Synthesis	Adapt solid-phase submonomer method used for peptoids (N-substituted glycine oligomers) [3].

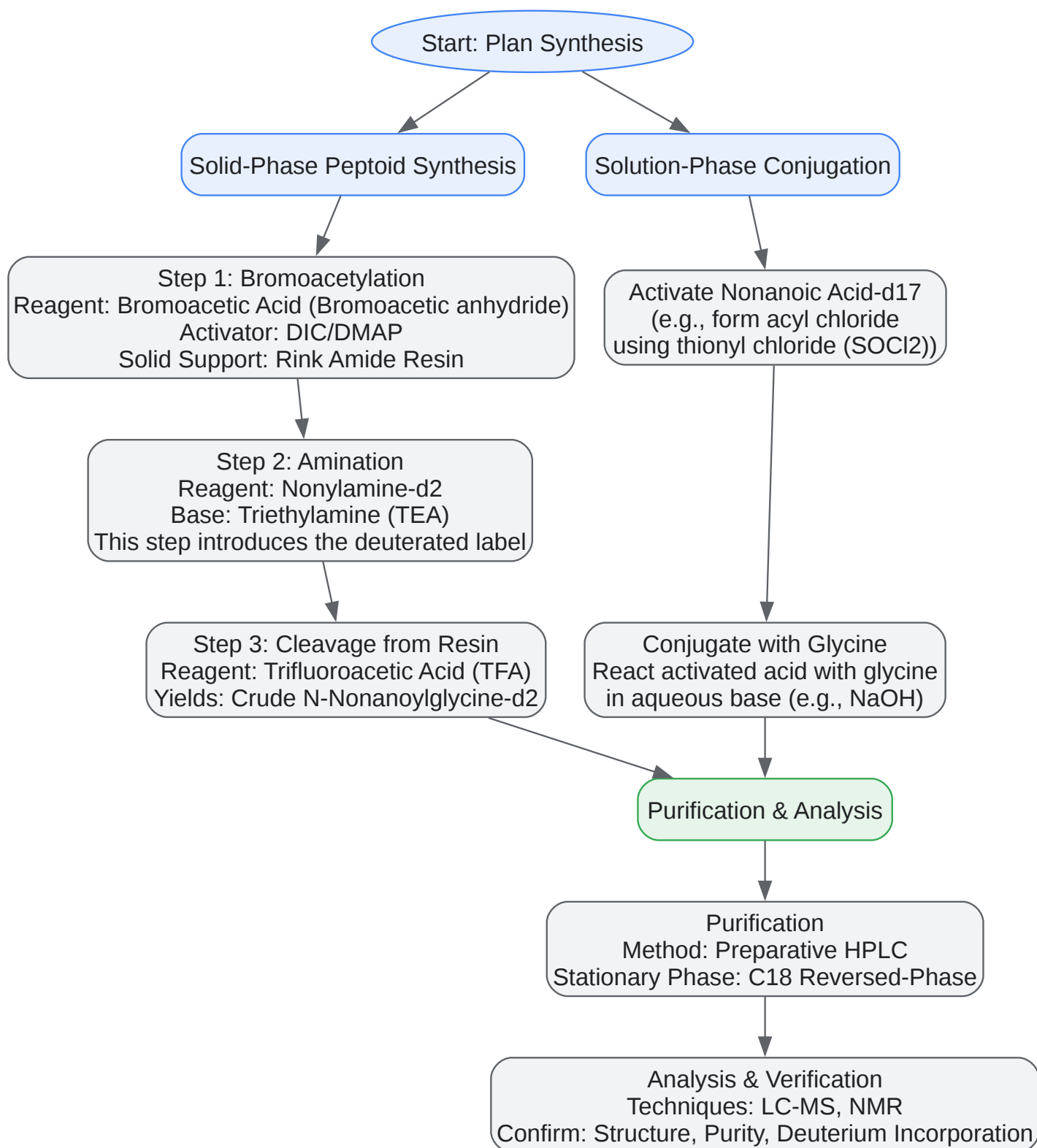
| **Proposed Steps** | 1. **Bromoacetylation:** Activate resin-bound amino group with bromoacetic acid. 2. **Amination (Introduction of side-chain):** Displace bromide with nonanoic acid-d2 derivative (e.g., nonylamine-d2). | **Key Considerations** | Use **deuterated precursor** (nonanoic acid-d17 or nonylamine-d2) in the synthesis to incorporate deuterium label [3]. |

Detailed Synthesis Protocol and Analysis

Based on the generalized framework of peptoid synthesis [3], here is a more detailed, potential experimental workflow for producing **N-Nonanoylglycine-d2**.

Proposed Experimental Workflow

The following diagram outlines the two main synthetic approaches and the subsequent analytical verification process.



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Analytical Verification

After synthesis and purification, you must confirm the identity and purity of the final product. The table below lists the recommended techniques.

Technique	Application and Purpose
Liquid Chromatography-Mass Spectrometry (LC-MS/LC-HRMS)	Primary verification tool. Confirms molecular identity and checks isotopic purity (d2 pattern). LC-MS is widely used for metabolomics and lipid analysis due to its sensitivity and ability to analyze non-volatile compounds [4].
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides definitive structural confirmation, including the position of deuterium atoms and proof of amide bond formation. NMR is a non-destructive technique that can simultaneously quantify a wide range of organic compounds [4].
Gas Chromatography-Mass Spectrometry (GC-MS)	A viable option if the compound is made volatile through derivatization. Excellent separation power and provides reproducible, quantifiable data with extensive fragmentation patterns for structural clues [4].

Key Insights for Researchers

- **Enzymatic Pathways and Regulation:** In biological systems, N-acyl glycines are formed by enzymes like glycine N-acylase and may be regulated by fatty acid amide hydrolase (FAAH) [1]. This is crucial for understanding the compound's metabolism and stability in vivo, but not for its chemical synthesis.
- **Structural Specificity:** Biological activity of lipids like N-palmitoyl glycine shows strict structural requirements [1]. This underscores the importance of high synthetic purity and correct structure for meaningful bioactivity results.
- **Practical Synthesis Note:** The submonomer method is highly efficient for generating diverse peptoid libraries [3]. For a single molecule like **N-Nonanoylglycine-d2**, the **solution-phase conjugation** method may be more practical and cost-effective unless it is part of a larger solid-phase library.

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References

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